

# Application Notes and Protocols for 395 nm UV Curing of Resins

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## **Compound of Interest**

Compound Name: A-395N

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## Introduction

Ultraviolet (UV) curing is a photopolymerization process that uses high-intensity ultraviolet light to instantly cure or "dry" resins, inks, adhesives, and coatings. This method offers numerous advantages, including high-speed curing, low energy consumption, and the absence of volatile organic compounds (VOCs). The 395 nm wavelength, in the UVA range, is particularly effective for curing a variety of resin formulations, offering a good balance between surface cure and depth of penetration.<sup>[1][2]</sup> This document provides a detailed overview of the experimental setup, safety protocols, and application guidelines for the 395 nm UV curing of resins.

## Safety Protocols

Working with UV curable resins requires strict adherence to safety procedures to minimize risks associated with chemical exposure and UV radiation.

### 2.1 Personal Protective Equipment (PPE)

- Gloves: Always wear 100% nitrile or neoprene gloves to prevent skin contact with resins, which can cause skin irritation, sensitization, or dermatitis.<sup>[3][4]</sup> Avoid latex gloves as they may not offer adequate protection.

- Eye Protection: Safety goggles or glasses with side shields that filter UV light (200-450 nm) must be worn to protect against accidental splashes and UV radiation exposure.[3][5]
- Lab Coat: A lab coat or other suitable protective clothing with long sleeves is essential to protect skin and personal clothing from contamination.[4]
- Respiratory Protection: Work in a well-ventilated area to avoid inhaling fumes.[6] For operations with significant vapor generation, a respirator with organic vapor cartridges is recommended.[3]

## 2.2 Laboratory Setup and Handling

- Ventilation: Ensure the work area is well-ventilated. An open window or a dedicated fume hood is recommended.
- Work Surface: Protect work surfaces with a non-porous material like a silicone mat or plastic sheet.
- Spill Cleanup: Clean up any spills immediately using absorbent materials. Wipe the area with isopropyl alcohol or ethanol, followed by soap and water.[4] Contaminated materials should be disposed of according to local regulations.
- Hygiene: Do not eat, drink, or smoke in the work area.[4] Wash hands thoroughly with soap and water after handling resins; do not use solvents to clean skin.[7]
- Storage: Store resins in their original, tightly sealed containers in a cool, dark place, away from direct sunlight and heat sources.[4]

## 2.3 UV Light Safety

- Direct Exposure: Never look directly into the UV light source.
- Shielding: Use UV-blocking shields or enclosures around the curing setup to prevent stray radiation.
- Interlocks: High-power curing systems should be equipped with safety interlocks that shut off the UV source if the enclosure is opened.

## Experimental Setup

A typical experimental setup for 395 nm UV curing of resins consists of a UV light source, a sample stage, and control electronics.

### 3.1 UV Light Source

The heart of the setup is a UV Light Emitting Diode (LED) system with a peak wavelength of 395 nm. These systems offer advantages over traditional mercury lamps, including longer lifespan, instant on/off capabilities, and lower heat emission. Commercially available systems come in various configurations:

- **Spot Curing Systems:** Provide a high-intensity, focused beam of UV light for small area applications.
- **Flood Curing Systems:** Illuminate a larger area for curing coatings or multiple samples simultaneously.
- **Curing Chambers:** Enclosed systems that provide uniform UV exposure and incorporate safety features.

### 3.2 Key Parameters

- **Irradiance (mW/cm<sup>2</sup>):** The power of the UV light per unit area incident on the resin surface. Higher irradiance generally leads to faster curing.
- **Energy Density (mJ/cm<sup>2</sup>):** The total amount of UV energy delivered to the resin surface, which is the product of irradiance and exposure time.

### 3.3 Equipment Examples

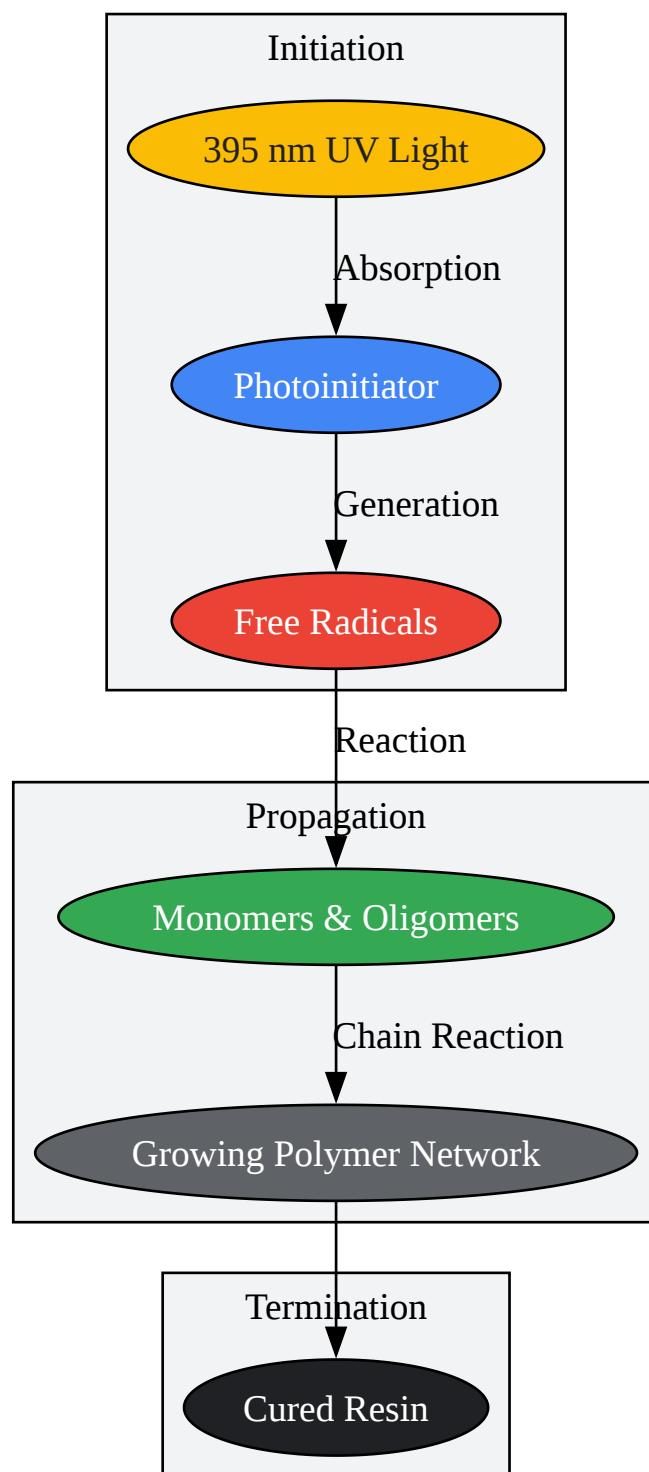
Several manufacturers offer 395 nm UV LED curing systems suitable for research applications. When selecting a system, consider factors such as the required irradiance, curing area, and control features.

## Photopolymerization at 395 nm

Photopolymerization is a chain reaction initiated by the absorption of light by a photoinitiator.[\[8\]](#)

#### 4.1 The Curing Process

- Initiation: The photoinitiator absorbs photons from the 395 nm UV light source, causing it to undergo a chemical change and generate highly reactive species, typically free radicals.
- Propagation: These free radicals react with the monomers and oligomers in the resin, initiating a chain reaction that links them together to form a polymer network.
- Termination: The polymerization process continues until the reactive species are depleted or trapped within the solidified polymer matrix.



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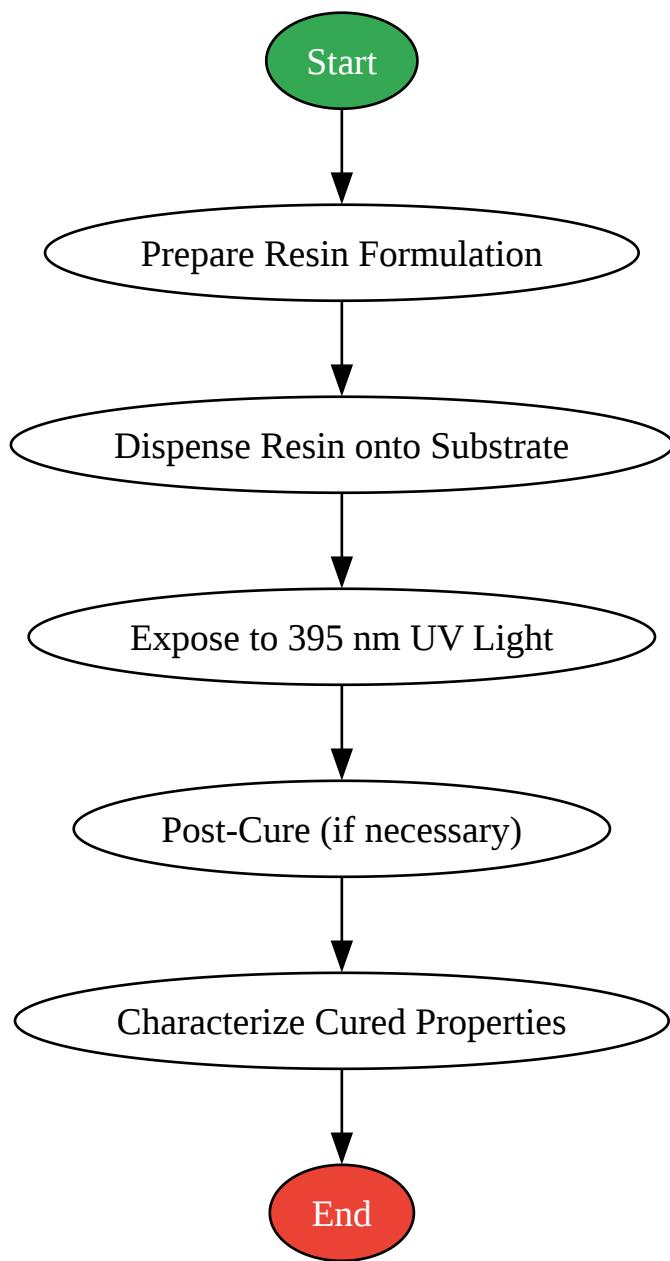
## 4.2 Resin Components

- Oligomers: The backbone of the resin, providing the basic properties of the cured material (e.g., hardness, flexibility). Common types include urethane acrylates, epoxy acrylates, and polyester acrylates.
- Monomers: Reactive diluents that control the viscosity of the resin and influence the crosslink density and properties of the final polymer.
- Photoinitiators: Compounds that absorb UV light and initiate the polymerization reaction. For 395 nm curing, Type I photoinitiators such as phosphine oxides (e.g., TPO, BAPO) are commonly used due to their absorption spectra in the UVA range.
- Additives: Can be included to modify properties such as color, adhesion, and stability.

## Experimental Protocols

The following protocols provide a starting point for the 395 nm UV curing of different resin systems. It is crucial to consult the Safety Data Sheets (SDS) for all chemicals used.

### 5.1 General Experimental Workflow



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## 5.2 Protocol 1: Curing of a Methacrylate-Based Resin

This protocol is based on a study investigating the curing of a Bisphenol A ethoxylate dimethacrylate (Bis-EMA) resin with a bis(2,4,6-trimethylbenzoyl)-phenylphosphine oxide (BAPO) photoinitiator.

Materials:

- Bisphenol A ethoxylate dimethacrylate (Bis-EMA) oligomer
- Bis(2,4,6-trimethylbenzoyl)-phenylphosphine oxide (BAPO) photoinitiator
- Substrate (e.g., glass slide, metal panel)
- 395 nm UV LED curing system

#### Procedure:

- Resin Formulation: Prepare three formulations by dissolving BAPO in Bis-EMA at concentrations of 0.1 wt%, 0.5 wt%, and 1.0 wt%. Ensure complete dissolution by gentle warming and stirring.
- Sample Preparation: Dispense a controlled thickness (e.g., 3 mm) of the resin formulation onto the substrate.
- UV Curing: Expose the samples to 395 nm UV light at a specified irradiance (e.g., 380 mW/cm<sup>2</sup> or 1.7 W/cm<sup>2</sup>) for a defined period (e.g., 1 to 60 seconds).
- Characterization: After curing, evaluate the mechanical properties of the samples, such as flexural strength and modulus.

#### Quantitative Data:

Photoinitiator (BAPO) Conc. (wt%)	UV Irradiance (W/cm <sup>2</sup> )	Exposure Time (s)	Energy Density (J/cm <sup>2</sup> )	Flexural Strength (MPa)	Flexural Modulus (GPa)
0.1	1.7	1.0	1.7	-	-
0.1	1.5	3.7	5.5	108	3.1
0.5	1.7	1.0	1.7	-	-
1.0	1.7	1.0	1.7	-	-

Note: "-" indicates data not provided in the source.

### 5.3 Protocol 2: Curing of a Polyurethane Acrylate (PUA) Resin

This protocol describes the formulation and curing of a PUA coating.[\[9\]](#)

#### Materials:

- Hydroxyethyl methacrylate-capped hexamethylene diisocyanate trimer (HEMA-Htri) or Trimethylolpropane triacrylate-capped polycarbonate prepolymer (PETA-PCDL) as PUA monomer
- Isobornyl acrylate (IBOA) or Triethyleneglycol divinyl ether (DVE-3) as reactive diluent
- TPO-L and Irgacure 184 photoinitiators
- Substrate

#### Procedure:

- Photoinitiator Solution: Dissolve TPO-L and Irgacure 184 (total 2 wt% of the final resin mixture) in the reactive diluent (IBOA or DVE-3).
- Resin Formulation: Combine the photoinitiator solution with the PUA monomer and stir thoroughly.
- Degassing: Place the mixture in a vacuum chamber for 10 minutes to remove dissolved air bubbles.
- Coating Application: Apply a  $200 \pm 20 \mu\text{m}$  thick coating of the resin onto the substrate using a coating rod.
- UV Curing: Cure the coating by irradiating with a 395 nm UV light source for 5 minutes.

#### Quantitative Data:

Resin Component	Role	Concentration
HEMA-Htri or PETA-PCDL	PUA Monomer	Varies
IBOA or DVE-3	Reactive Diluent	Varies
TPO-L and Irgacure 184	Photoinitiators	2 wt% of total resin

## Factors Influencing Curing Performance

- Photoinitiator Type and Concentration: The choice of photoinitiator and its concentration is critical. The photoinitiator must have significant absorbance at 395 nm. Increasing the photoinitiator concentration can increase the cure speed at the surface but may decrease the depth of cure.[\[10\]](#) An optimal concentration often exists for maximizing cure depth.[\[11\]](#)
- Resin Composition: The type of oligomers and monomers affects the viscosity, cure speed, and final properties of the cured material.
- UV Light Intensity and Exposure Time: Higher intensity and longer exposure times lead to a higher degree of cure, but excessive exposure can lead to over-curing and material degradation.
- Oxygen Inhibition: Oxygen in the atmosphere can inhibit free-radical polymerization at the surface, leading to a tacky or under-cured surface. This can be mitigated by using higher UV intensity, photoinitiators less sensitive to oxygen, or by curing in an inert (e.g., nitrogen) atmosphere.

## Troubleshooting

- Tacky Surface: This is often due to oxygen inhibition. Try increasing the UV intensity, using a photoinitiator blend designed for surface cure, or curing in an inert atmosphere.
- Incomplete Cure: The resin may not be fully cured throughout its depth. This can be caused by insufficient UV energy, a photoinitiator concentration that is too high, or a highly pigmented or filled resin that blocks UV light. Increase the exposure time or consider a photoinitiator with better photobleaching properties.

- **Yellowing:** Some photoinitiators can cause yellowing upon exposure to UV light. Select photoinitiators known for low yellowing, such as TPO-L.[9]

## Conclusion

The 395 nm UV curing of resins is a versatile and efficient technique for a wide range of applications. By carefully selecting the resin formulation, photoinitiator, and curing parameters, researchers can achieve desired material properties with high precision and reproducibility. Adherence to strict safety protocols is paramount to ensure a safe working environment. The protocols and data presented in this document provide a solid foundation for developing and optimizing 395 nm UV curing processes in a research setting.

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